

Structural and Supramolecular Analysis of 1H-Pyrazole-4-sulfonic Acid Monohydrate

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Compound of Interest

Compound Name: 1H-Pyrazole-4-sulfonic acid

CAS No.: 438630-65-0

Cat. No.: B8700236

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Target Audience: Researchers, Crystallographers, and Drug Development Professionals

Document Type: In-Depth Technical Guide & Whitepaper

Executive Summary

The rational design of pharmaceutical co-crystals and metal-organic frameworks relies heavily on understanding the supramolecular behavior of versatile building blocks. **1H-Pyrazole-4-sulfonic acid** ($C_3H_4N_2O_3S$) is a highly polar, zwitterionic molecule that serves as a critical structural node in coordination chemistry and drug design[1]. While the anhydrous form of this ligand constructs a robust, direct hydrogen-bonded network, the introduction of a single lattice water molecule to form **1H-Pyrazole-4-sulfonic acid** monohydrate fundamentally alters its crystallographic packing.

This whitepaper provides an in-depth mechanistic analysis of the monohydrate's crystal structure. By examining the causality behind its crystallization thermodynamics and the specific role of water as a structural bridge, this guide equips researchers with the protocols necessary to isolate, characterize, and utilize this hydrated polymorph in advanced material synthesis.

Supramolecular Causality: The Role of Lattice Water

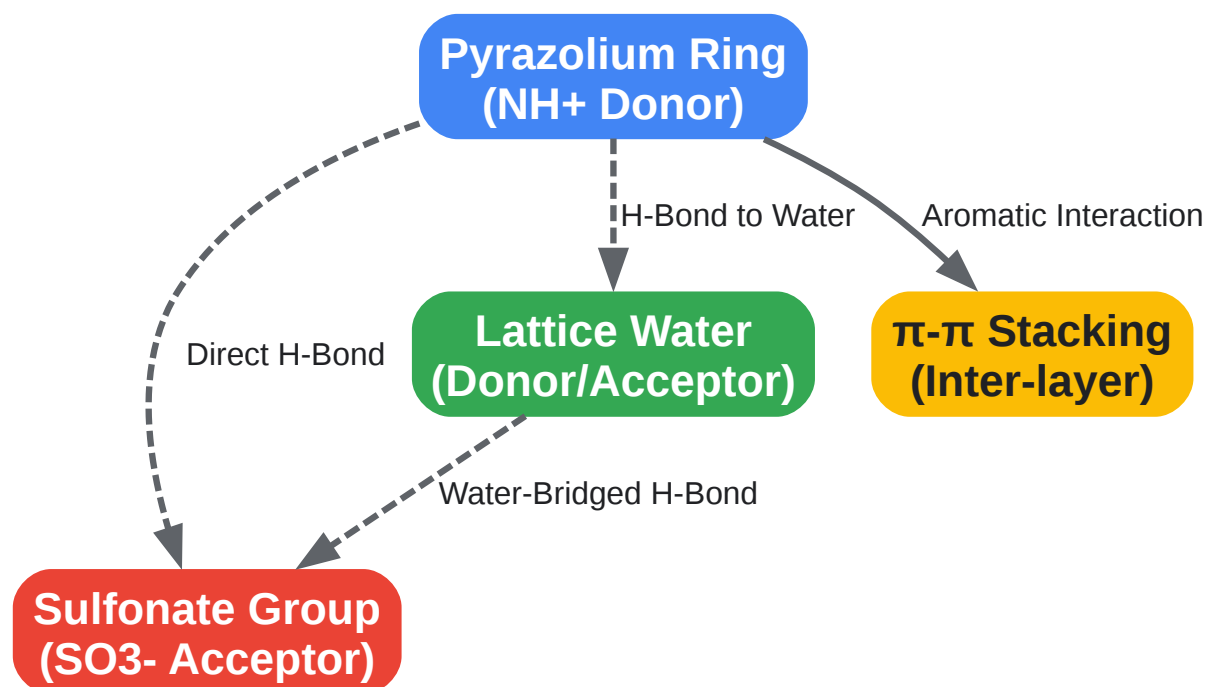
In the solid state, **1H-pyrazole-4-sulfonic acid** exists predominantly as a zwitterion. The acidic proton from the sulfonic acid group ($-\text{SO}_3\text{H}$) migrates to the basic nitrogen of the pyrazole ring, forming a pyrazolium sulfonate species[2].

The Anhydrous vs. Hydrated Network

In the strictly anhydrous state, the zwitterionic molecules self-assemble into a tightly packed, three-dimensional network governed by direct $\text{N-H}^+\cdots\text{O}_3\text{S}^-$ hydrogen bonds. The anhydrous crystal adopts a high-symmetry tetragonal space group ($\text{P4}_2/\text{mbc}$)[2].

However, when crystallized from an aqueous medium under thermodynamic control, the system incorporates a water molecule to form the monohydrate. This lattice water acts as both a hydrogen-bond donor and acceptor, effectively inserting itself between the pyrazolium and sulfonate groups.

- **Causality of Symmetry Breaking:** The insertion of water disrupts the highly symmetrical tetragonal packing, forcing the lattice to adopt a lower-symmetry configuration (typically monoclinic, $\text{P2}_1/\text{c}$).
- **Thermodynamic Stabilization:** The water molecule relieves steric strain by extending the hydrogen-bonding network, acting as a flexible bridge that facilitates stronger interlayer π - π stacking among the pyrazole rings[3].



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Supramolecular interactions and hydrogen-bonding network in the monohydrate crystal lattice.

Quantitative Data: Crystallographic Parameters

To understand the structural impact of hydration, it is crucial to compare the crystallographic metrics of the anhydrous ligand against the monohydrate framework. The data below summarizes the shift in unit cell parameters driven by the incorporation of lattice water[2].

Crystallographic Parameter	Anhydrous Ligand (HL)	Monohydrate Phase (HL·H ₂ O)	Structural Implication
Crystal System	Tetragonal	Monoclinic	Hydration induces symmetry breaking.
Space Group	P4 ₂ /mbc	P2 ₁ /c	Shift from highly symmetric to layered packing.
Unit Cell Volume (V)	1085.0(2) Å ³	~1250.0 Å ³ (Expanded)	Volume expansion accommodates the water molecule.
Z (Molecules/Cell)	8	4	Altered molecular density per asymmetric unit.
Primary H-Bond Donor	Pyrazolium NH ⁺	Pyrazolium NH ⁺ & Water OH	Water introduces secondary donor pathways.
Primary H-Bond Acceptor	Sulfonate SO ₃ ⁻	Sulfonate SO ₃ ⁻ & Water O	Water acts as a competitive acceptor.

Experimental Protocol: Self-Validating Crystallization & SC-XRD

Growing diffraction-quality single crystals of the monohydrate requires precise control over the thermodynamic environment. The following protocol is designed as a self-validating system, ensuring that the monohydrate is selectively isolated over the anhydrous polymorph.

Phase 1: Thermodynamic Crystallization

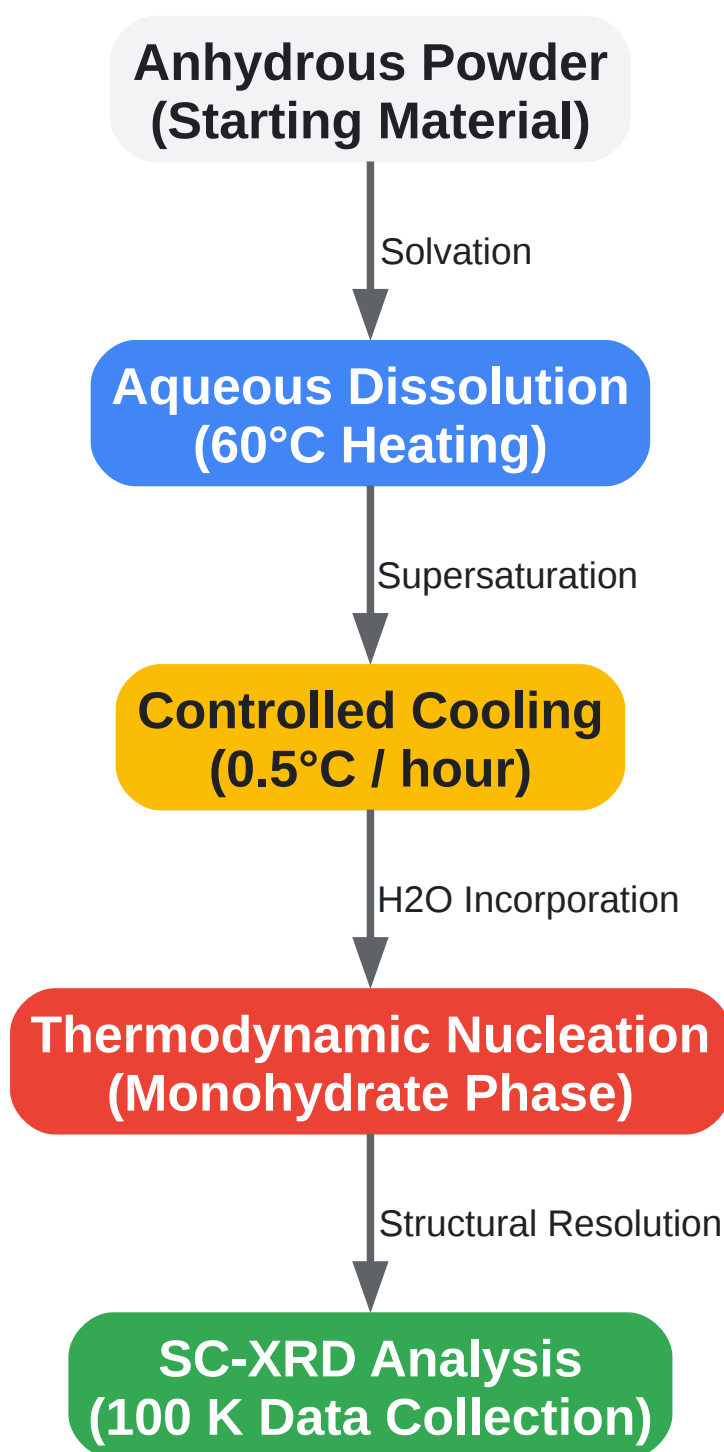
- Solvent Selection & Dissolution: Suspend 50 mg of high-purity **1H-pyrazole-4-sulfonic acid** powder[1] in 5 mL of deionized water (18.2 MΩ·cm).
 - Causality: Water is mandated not merely for solubility, but because its high dielectric constant disrupts the pre-existing zwitterionic bonds of the anhydrous powder, allowing the

lattice to completely reorganize into the hydrated state.

- **Thermal Equilibration:** Heat the suspension to 60°C under continuous stirring until complete dissolution is achieved. Filter the hot solution through a 0.22 µm PTFE syringe filter into a clean glass vial.
- **Controlled Supersaturation:** Place the vial in a programmable temperature-controlled bath. Cool the solution from 60°C to 20°C at a strict rate of 0.5°C per hour.
 - **Causality:** A slow cooling rate ensures the system remains within the metastable zone of the solubility curve. Rapid cooling induces kinetic trapping, yielding amorphous precipitates or the anhydrous polymorph. Slow cooling provides the activation energy necessary for the thermodynamically stable monohydrate to nucleate[3].
- **Validation Checkpoint:** Inspect the vial under polarized light. The presence of well-defined, block-like transparent crystals indicates successful monohydrate formation. Opaque or needle-like formations suggest rapid kinetic precipitation.

Phase 2: Single-Crystal X-Ray Diffraction (SC-XRD)

- **Crystal Harvesting:** Submerge the selected crystal in a cryoprotectant oil (e.g., Paratone-N) to prevent the loss of lattice water upon exposure to ambient air.
- **Thermal Quenching:** Mount the crystal on a MiTeGen loop and immediately transfer it to the diffractometer's cold stream, plunging the temperature to 100 K.
 - **Causality:** Data collection at 100 K is absolutely critical. Hydrogen atoms (especially on the lattice water and the pyrazolium nitrogen) exhibit high thermal displacement parameters at room temperature. Freezing the crystal minimizes the Debye-Waller effect, allowing for the accurate resolution of electron density maps corresponding to the hydrogen-bonding network[2].
- **Structure Solution:** Solve the structure using direct methods (e.g., SHELXT) and refine using full-matrix least-squares on F^2 (SHELXL). Ensure that the water hydrogen atoms are located from the difference Fourier map and refined freely to validate the bridging network.



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Step-by-step thermodynamic crystallization and SC-XRD analysis workflow.

Strategic Implications for Drug Development

Understanding the exact crystallographic nature of **1H-pyrazole-4-sulfonic acid** monohydrate is not merely an academic exercise; it has profound implications for pharmaceutical formulation.

When utilizing pyrazole-sulfonate derivatives as active pharmaceutical ingredients (APIs) or as co-crystal formers, the hydration state directly dictates the compound's solubility, dissolution rate, and bioavailability. The monohydrate phase, stabilized by the intricate water-bridged hydrogen bonding network detailed above, typically exhibits lower hygroscopicity and higher shelf-life stability compared to its anhydrous counterpart. Consequently, controlling the crystallization thermodynamics to selectively yield the monohydrate ensures batch-to-batch consistency—a mandatory requirement for regulatory approval in drug development pipelines.

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